

Personal protective equipment for handling 5-Bromo-2-fluoroaniline

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Compound of Interest

Compound Name: 5-Bromo-2-fluoroaniline

Cat. No.: B1303259

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Essential Safety and Handling Guide for 5-Bromo-2-fluoroaniline

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for the handling of **5-Bromo-2-fluoroaniline**. It is intended for researchers, scientists, and professionals in drug development to ensure safe laboratory practices and minimize exposure risks.

Chemical Profile and Hazards

5-Bromo-2-fluoroaniline is a toxic solid that is harmful if swallowed, in contact with skin, or if inhaled.[1][2] It is known to cause skin irritation, serious eye irritation, and may cause respiratory irritation.[1][3][4][5] Therefore, strict adherence to safety protocols is mandatory.

Physicochemical and Hazard Data

The following table summarizes the key quantitative data for **5-Bromo-2-fluoroaniline**.

Property	Value	Reference
Molecular Formula	C ₆ H ₅ BrFN	[3][5][6]
Molecular Weight	190.01 g/mol	[3][5]
Appearance	White to yellow to orange powder or solid	[6][7]
Melting Point	27°C	[1][6]
Boiling Point	105°C / 12mmHg	[1][6]
GHS Hazard Statements	H302, H312, H332, H315, H319, H335	[1][2]
Signal Word	Warning	[1][4]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is crucial to prevent exposure. The following equipment is mandatory when handling **5-Bromo-2-fluoroaniline**.

Equipment	Specification	Rationale
Eye and Face Protection	Chemical splash goggles conforming to EN166 (EU) or NIOSH (US) approved standards. A face shield should be used for splash-prone operations.	Protects against splashes and vapors that can cause serious eye irritation.[3][8]
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene, butyl rubber). Gloves must be inspected before use and disposed of after contamination.	Prevents skin contact, as the substance is harmful and causes skin irritation.[3][8]
Body Protection	A chemical-resistant lab coat or apron worn over clothing that covers the arms, legs, and torso.[9]	Protects skin from accidental spills and contamination.[8]
Respiratory Protection	Use a NIOSH (US) or CEN (EU) approved respirator with appropriate cartridges (e.g., OV/AG/P99 or ABEK-P2) if ventilation is inadequate or for spill cleanup.[3]	Prevents inhalation of harmful dust and vapors that can cause respiratory irritation.[3]
Footwear	Closed-toe, chemical-resistant shoes.	Protects feet from spills and falling objects.[8][9]

Operational and Disposal Plan

A systematic approach to handling, from receipt to disposal, is essential for safety.

Step-by-Step Handling Protocol

- Preparation and Inspection:

- Before handling, ensure the work area, typically a chemical fume hood, is clean and uncluttered.
- Verify that all necessary PPE is available and in good condition.
- Inspect the container for any damage or leaks upon receipt.
- Handling and Use:
 - Always handle **5-Bromo-2-fluoroaniline** within a well-ventilated area, preferably a certified chemical fume hood, to minimize inhalation exposure.[[1](#)][[4](#)]
 - Avoid generating dust.[[3](#)]
 - Use appropriate tools (e.g., spatulas) to handle the solid.
 - Keep the container tightly closed when not in use.[[1](#)]
 - Do not eat, drink, or smoke in the handling area.[[1](#)][[2](#)]
- Storage:
 - Store in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents.[[1](#)][[4](#)]
 - The storage area should be secured and accessible only to authorized personnel.[[1](#)]
 - Some sources recommend storage at 2-10°C.[[4](#)]

Spill Management Protocol

In the event of a spill, immediate and appropriate action is required.

- Immediate Actions:
 - Alert personnel in the immediate area and evacuate if necessary.
 - Ensure proper PPE is worn before addressing the spill.

- Containment and Cleanup:
 - For solid spills, carefully sweep or scoop the material into a labeled, sealed container for hazardous waste, avoiding dust generation.[3]
 - Decontaminate the spill area with an appropriate solvent or detergent, followed by a thorough water rinse.

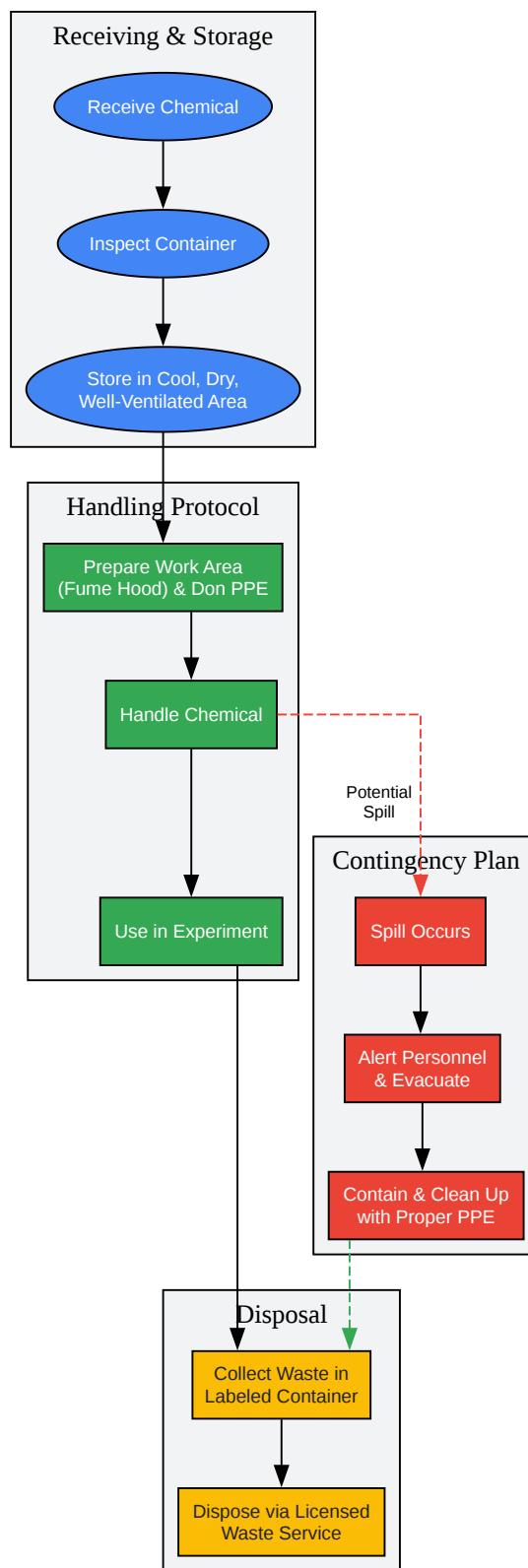
Disposal Plan

Chemical waste must be managed according to institutional and regulatory guidelines.

- Waste Collection:
 - Collect all waste containing **5-Bromo-2-fluoroaniline**, including contaminated PPE and cleaning materials, in a designated and clearly labeled hazardous waste container.[10]
- Disposal Procedure:
 - Dispose of the chemical waste through a licensed professional waste disposal service.[3]
 - It may be possible to burn the chemical in a chemical incinerator equipped with an afterburner and scrubber.[3]
 - Adhere to all federal, state, and local regulations for hazardous waste disposal.[1]

Handling Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of **5-Bromo-2-fluoroaniline** from receipt to disposal.

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Caption: Workflow for handling **5-Bromo-2-fluoroaniline**.

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